

best practices for handling and disposal of rotenone in the lab

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Compound of Interest

Compound Name: Rotenone

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Technical Support Center: Rotenone Handling and Disposal

This guide provides best practices, troubleshooting, and frequently asked questions for the safe handling and disposal of **rotenone** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **rotenone** in the lab?

A: **Rotenone** is a hazardous substance that is toxic if swallowed and very toxic to aquatic life with long-lasting effects.^{[1][2]} It can cause skin, eye, and respiratory irritation.^{[1][2]} Ingestion may lead to effects ranging from mild irritation to vomiting, while inhalation of high doses can cause increased respiration followed by depression and convulsions.^[3] It is crucial to handle it with appropriate safety precautions to minimize exposure.

Q2: What Personal Protective Equipment (PPE) is mandatory when handling **rotenone**?

A: When handling **rotenone**, especially in its powdered form, a comprehensive set of PPE is required. This includes a lab coat, chemical-resistant gloves (such as nitrile), and safety glasses with side shields or chemical splash goggles.^[4] Work should be conducted in a

chemical fume hood to avoid inhalation of dust.[5] For handling larger quantities or during potential exposure to dust, a NIOSH-approved respirator is necessary.[2][6]

Q3: How should I properly store **rotenone** powder and its solutions?

A: **Rothenone** powder should be stored in its original, tightly sealed container in a cool, dry, and well-ventilated area, away from light, air, and incompatible materials like strong oxidizing agents.[1][7][8] For long-term stability, crystalline **rothenone** should be stored at -20°C, where it is stable for at least two years.[9] Stock solutions, particularly those in organic solvents, should be purged with an inert gas and stored at -20°C.[9][10]

Q4: What is the correct procedure for preparing a **rothenone** stock solution?

A: To prepare a stock solution, work inside a chemical fume hood and wear all required PPE.[5] **Rothenone** is poorly soluble in water but soluble in organic solvents like DMSO, ethanol, and chloroform.[9][11] Weigh the desired amount of crystalline **rothenone**, then dissolve it in the solvent of choice. For example, the solubility is approximately 50 mg/mL in DMSO and chloroform.[9][10] It is recommended to purge the solvent with an inert gas before use.[9][10] (See Experimental Protocols section for a detailed methodology).

Q5: What should I do in case of a minor **rothenone** spill (solid or liquid)?

A: For a minor spill, first alert others in the area.[12] Wearing appropriate PPE, contain the spill.[7][13] For solid spills, avoid generating dust; gently cover and sweep or vacuum the powder into a labeled hazardous waste container.[5][7][14] For liquid spills, use an absorbent material like spill pads or vermiculite, starting from the edges and working inwards.[14][15][16] Once absorbed, collect the material into a sealed, labeled hazardous waste bag or container.[14]

Q6: How should a major **rothenone** spill be handled?

A: A major spill (e.g., a large quantity or wide dispersal of powder) requires immediate evacuation of the area.[4][15] Alert your institution's Environmental Health and Safety (EHS) department or emergency response team immediately.[4][8] Close off the area to prevent entry and await trained personnel to manage the cleanup.[15]

Q7: How must I dispose of **rothenone** waste (pure chemical, solutions, contaminated labware)?

A: **Rotenone** wastes are considered acutely hazardous.[17] All **rotenone** waste, including the pure chemical, unused solutions, and contaminated materials (e.g., gloves, wipes, pipette tips, labware), must be disposed of as hazardous waste.[7] Collect these materials in a clearly labeled, sealed, and non-reactive hazardous waste container.[4][7] Never dispose of **rotenone** down the drain, as it is extremely toxic to aquatic organisms.[17] Contact your institution's EHS department for specific guidance and to arrange for pickup and disposal in accordance with local, state, and federal regulations.[2][17]

Q8: What are the first aid procedures for **rotenone** exposure?

A:

- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes and remove contaminated clothing.[2][5][8]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2][5][8]
- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[2][5]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give 2-4 cupfuls of milk or water. Seek immediate medical attention.[2][5]

Quantitative Data Summary

The following table summarizes key quantitative data for **rotenone**.

Property	Value	Notes / Solvent
Toxicity (LD50)	132 - 1500 mg/kg	Oral, Rat[3]
350 mg/kg	Oral, Mouse[3]	
1.6 mg/kg	Intraperitoneal, Rat[1]	
0.2 mg/kg	Intravenous, Rat[1]	
Solubility	~50 mg/mL	DMSO[9][10]
~50 mg/mL	Chloroform[9][10]	
~5 mg/mL	Ethanol[9][10]	
Poorly soluble	Water[11]	
Stability	≥ 2 years at -20°C	As a crystalline solid[9]
Decomposes upon exposure to light and air	Solutions may change color from yellow to red[18]	
Workplace Exposure Limit (PEL)	5 mg/m ³	OSHA, 8-hour time-weighted average[1][8]

Experimental Protocols

Protocol: Preparation of a 10 mM Rotenone Stock Solution in DMSO

Objective: To prepare a 10 mM stock solution of **rotenone** for use in cell culture or other experiments.

Materials:

- **Rotenone** (FW: 394.4 g/mol) [9]
- Anhydrous Dimethyl sulfoxide (DMSO)
- Calibrated analytical balance

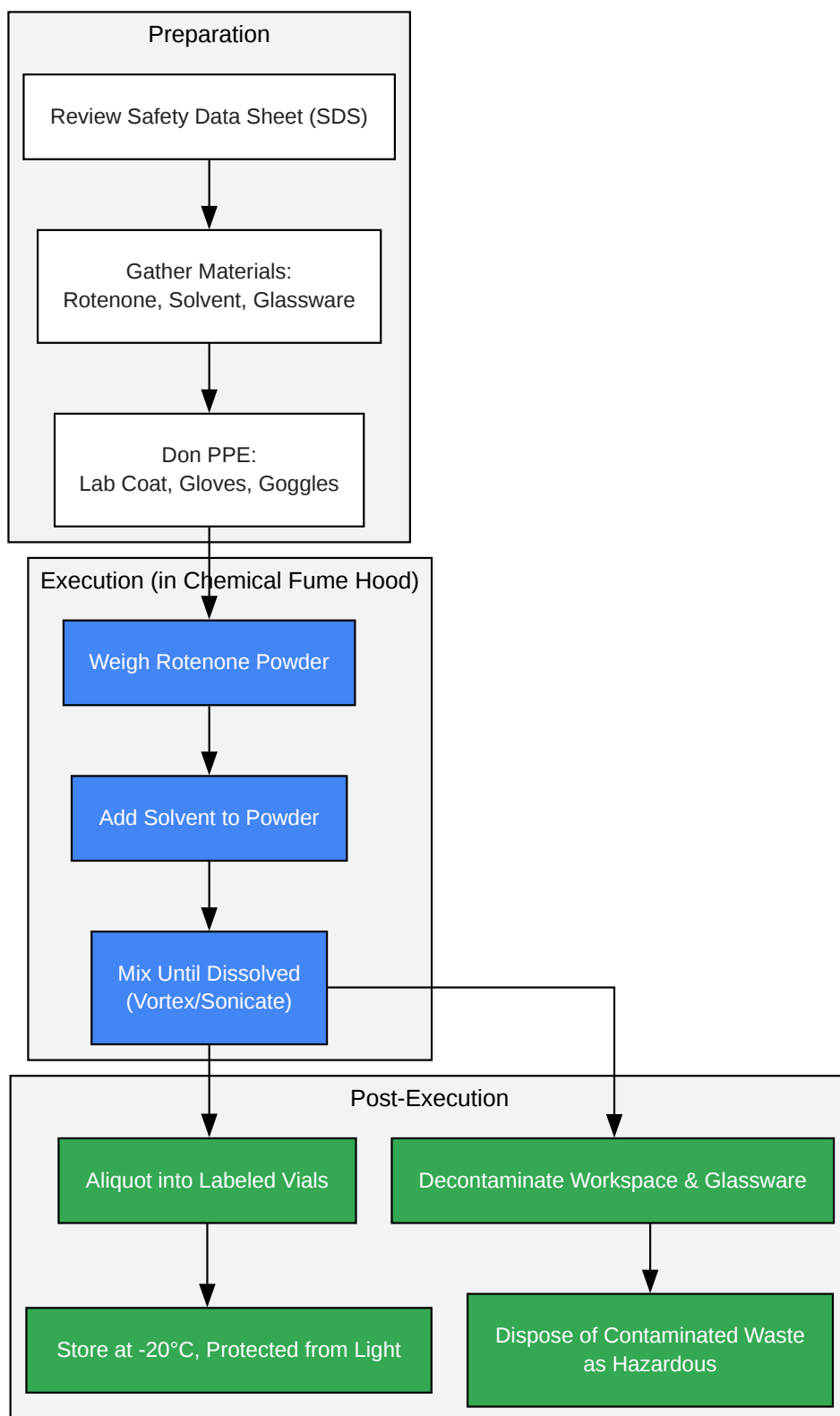
- Chemical fume hood
- Appropriate PPE (lab coat, safety goggles, nitrile gloves)
- Sterile microcentrifuge tubes or amber glass vial
- Pipettors and sterile tips

Methodology:

- Pre-Experiment Safety Check: Ensure the chemical fume hood is certified and functioning correctly. Confirm all required PPE is available and in good condition.
- Calculate Required Mass: To prepare 1 mL of a 10 mM solution:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Formula Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 394.4 \text{ g/mol} = 0.3944 \text{ g/L} = 3.944 \text{ mg}$
- Weighing **Rotenone**: Inside the chemical fume hood, carefully weigh out 3.944 mg of **rotenone** powder onto weighing paper using a calibrated analytical balance.
- Dissolving **Rotenone**: Transfer the weighed **rotenone** powder into a sterile amber vial or microcentrifuge tube. Add 1 mL of anhydrous DMSO.
- Mixing: Vortex the solution until the **rotenone** is completely dissolved. Gentle warming or sonication may be required to fully dissolve the compound.[\[19\]](#)
- Storage: Aliquot the stock solution into smaller volumes in sterile, clearly labeled tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C, protected from light.[\[9\]](#) The solution should be stable for several months under these conditions.

Visualizations

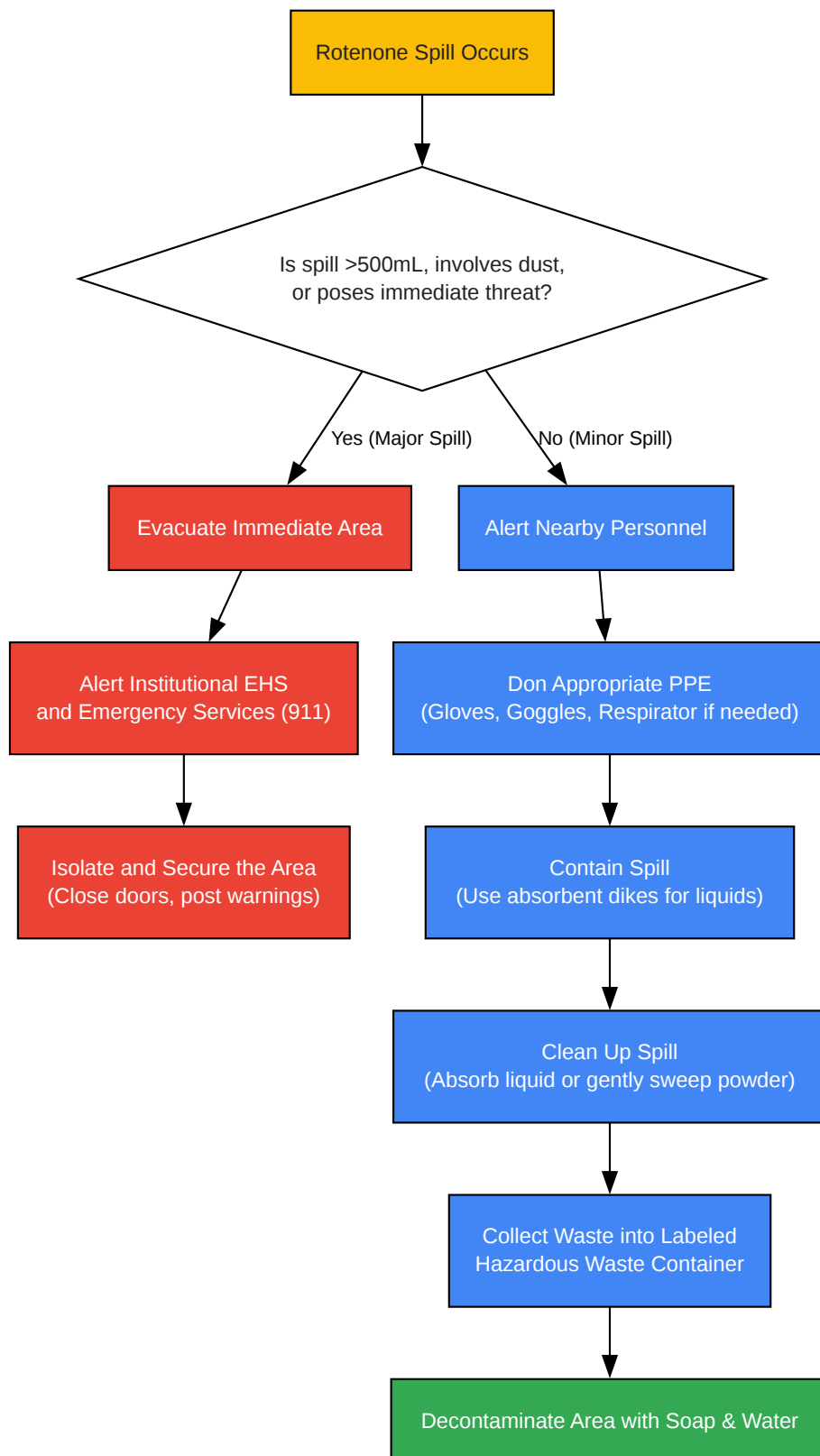
Experimental Workflow: Safe Handling and Solution Preparation



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Caption: Workflow for the safe preparation of a **rotenone** solution.

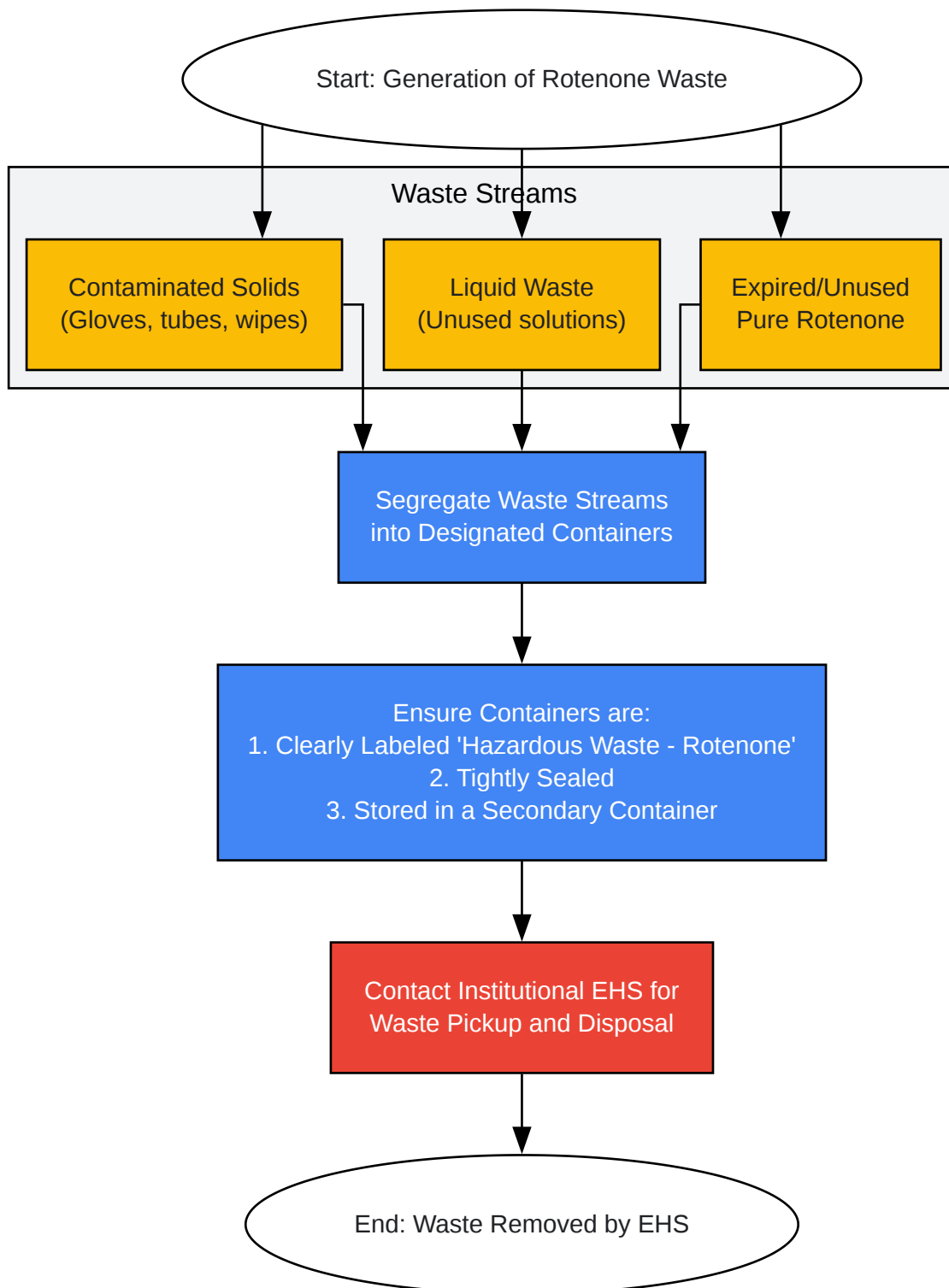
Logical Relationship: Rotenone Spill Response



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Caption: Decision tree for responding to a **rotenone** spill.

Experimental Workflow: Rotenone Waste Disposal



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Caption: Workflow for the proper disposal of **rotenone** waste.

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